

Methyl 4-formylbenzoate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and handling of **methyl 4-formylbenzoate**, a key intermediate in organic synthesis. The information is tailored for professionals in research, development, and pharmaceutical sciences.

Core Physicochemical Properties

Methyl 4-formylbenzoate is a white crystalline solid at room temperature.[1] Its key physical and chemical properties are summarized in the table below, providing a comparative overview of data from various sources.



Property	Value	Conditions	Source(s)
Boiling Point	265 °C	1013 hPa / 760 mmHg	[1][2][3][4][5][6]
264 - 266 °C	1013 hPa	[7]	
509 °F	760 mmHg	[8]	
Melting Point	59 - 63 °C	[1][2][4][9]	-
61 °C	[3]	_	
59 °C	[5]	_	
56 - 59 °C	[7]	_	
57 - 64 °C	[6]	_	
Density	1.2 g/cm³	20 °C	[1][5][7]
1.200 g/mL	[3][6]		
Molecular Weight	164.16 g/mol	[8]	-
Flash Point	128 °C	[5][7]	-
253 °F (122.5 °C)	TCC (est.)	[10]	-
Ignition Temperature	240 °C	[5][7]	-
Solubility	Insoluble in water	20 °C	[1][7]
Readily dissolved in acetone, toluene, methylene chloride	[11]		
Vapor Pressure	0.0099 mmHg	[8]	-

Synthesis of Methyl 4-formylbenzoate

Methyl 4-formylbenzoate is a crucial intermediate in the synthesis of various fine chemicals, including fluorescent whitening agents and pharmaceutical ingredients.[12] A common laboratory-scale synthesis involves the esterification of p-formylbenzoic acid.



Experimental Protocol: Esterification of p- Formylbenzoic Acid

This protocol describes the synthesis of **methyl 4-formylbenzoate** from p-formylbenzoic acid. [12]

Materials:

- p-Formylbenzoic acid
- Methanol
- Corrosion-resistant pressure reactor with stirrer
- · Nitrogen gas
- Sodium bicarbonate
- Filtration apparatus
- · Drying oven

Procedure:

- Purification of p-Formylbenzoic Acid (if necessary):
 - Dissolve crude p-formylbenzoic acid in a sodium sulfite solution.
 - Adjust the pH to approximately 4 with 15% sulfuric acid and filter.
 - Heat the filtrate and slowly add 50% sulfuric acid to decompose the addition product and precipitate pure p-formylbenzoic acid.
 - Cool, filter the precipitate, wash with water until neutral, and dry.
- Pressurized Esterification:



- Charge the corrosion-resistant pressure reactor with 300g of purified p-formylbenzoic acid and 900g of methanol.
- Purge the reactor with nitrogen gas for 3 minutes.
- Seal the reactor, begin stirring, and heat to maintain a temperature of 118-120°C and a pressure of 0.5-0.75MPa for 5 hours.
- After the reaction is complete, cool the reactor to 30°C before discharging the contents.
- Filter the crude product if necessary and recover the excess methanol via distillation. This
 yields crude methyl 4-formylbenzoate.
- Purification of Methyl 4-formylbenzoate:
 - Prepare a solution of 20g of sodium bicarbonate in 1200ml of water.
 - In a separate vessel, dissolve 95g of the crude methyl 4-formylbenzoate in 120g of an 80% methanol-water solution with heating to 50°C.
 - Slowly add the hot sodium bicarbonate solution to the dissolved crude product with continuous stirring.
 - After the addition is complete, continue stirring for 10 minutes.
 - Vacuum filter the mixture to collect the solid product.
 - Wash the filter cake with water until neutral.
 - Dry the purified methyl 4-formylbenzoate under vacuum at 40-44°C.

The following diagram illustrates the workflow for the synthesis and purification of **methyl 4- formylbenzoate**.





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Figure 1. Synthesis and Purification Workflow for Methyl 4-formylbenzoate.

Safety and Handling

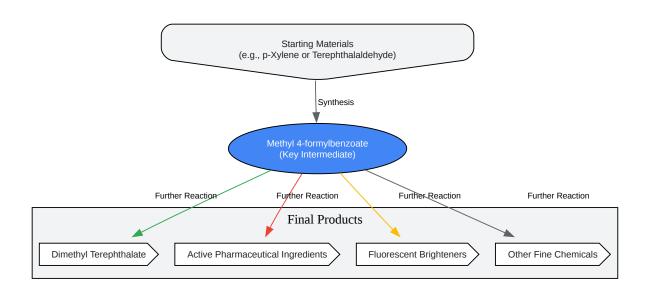
Methyl 4-formylbenzoate is considered a hazardous substance.[13] It can be harmful if inhaled, ingested, or comes into contact with skin.[13] It is also irritating to the eyes, respiratory system, and skin.[13] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this chemical. It is a combustible solid and should be stored away from strong oxidizing agents.[1] The material may be sensitive to prolonged exposure to air.[1]

Applications in Research and Development

As an organic synthesis intermediate, **methyl 4-formylbenzoate** is utilized in the preparation of a variety of compounds.[12] Its aldehyde group is reactive and can participate in numerous chemical transformations.[12] One notable application is in the synthesis of dimethyl terephthalate.[1] It also serves as a precursor for active pharmaceutical ingredients and fluorescent brighteners.[1]

The logical relationship of its role as an intermediate is depicted in the following diagram.





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Figure 2. Role of Methyl 4-formylbenzoate as a Chemical Intermediate.

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